Step-by-step preparation of Propionic acid 2-(p-nitrophenyl)hydrazide

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Compound of Interest

Compound Name:	*Propionic acid, 2-(p-nitrophenyl)hydrazide*
CAS No.:	*38562-39-9*
Cat. No.:	*B14669202*

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Application Note: Regioselective Synthesis and Isolation of N'-(4-Nitrophenyl)propionohydrazide

Introduction and Strategic Context

The synthesis of substituted aryl hydrazides is a foundational workflow in medicinal chemistry. Derivatives containing the p-nitrophenyl moiety are of particular interest due to their utility as precursors for biologically active heterocycles and their inherent potential as broad-spectrum pharmacological agents, including anticancer and antimicrobial applications[1].

This application note details the step-by-step preparation of Propionic acid 2-(p-nitrophenyl)hydrazide (systematically named N'-(4-nitrophenyl)propionohydrazide). The protocol relies on the nucleophilic acyl substitution of p-nitrophenylhydrazine with propionyl chloride. The precursor, p-nitrophenylhydrazine, is typically synthesized via the diazotization of p-nitroaniline followed by reduction with stannous chloride[2].

Mechanistic Insights and Regioselectivity

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A critical aspect of this synthesis is the regioselectivity of the acylation. p-Nitrophenylhydrazine contains two nucleophilic nitrogen atoms:

- N1 (Proximal): Attached directly to the aromatic ring.
- N2 (Terminal/Distal): The primary amine group.

The strong electron-withdrawing nature of the para-nitro group (-M and -I effects) delocalizes the lone pair of electrons on the N1 nitrogen into the aromatic ring. Consequently, the N1 nitrogen is significantly less nucleophilic. The terminal N2 nitrogen, being insulated from this direct resonance effect, retains its aliphatic-like nucleophilicity. Therefore, the electrophilic attack by propionyl chloride occurs highly regioselectively at the terminal nitrogen, yielding the desired N'-(4-nitrophenyl)propionohydrazide without the need for complex protecting group strategies.

Reaction Workflow Visualization

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Caption: Workflow for the regioselective acylation of p-nitrophenylhydrazine to the target hydrazide.

Experimental Methodology

Materials and Stoichiometry

The reaction utilizes triethylamine (TEA) as a non-nucleophilic base to scavenge the hydrochloric acid byproduct, preventing the protonation and subsequent deactivation of the hydrazine reactant.

Reagent	MW (g/mol)	Equivalents	Mass / Volume	Function
p-Nitrophenylhydrazine	153.14	1.00	1.53 g (10.0 mmol)	Primary Nucleophile
Propionyl Chloride	92.52	1.05	0.97 g (10.5 mmol)	Acylating Agent
Triethylamine (TEA)	101.19	1.20	1.21 g (12.0 mmol)	Acid Scavenger
Dichloromethane (DCM)	84.93	-	30 mL	Aprotic Solvent

(Note: If utilizing p-nitrophenylhydrazine hydrochloride[2] instead of the free base, the TEA equivalents must be increased to 2.20 to liberate the free hydrazine in situ).

Step-by-Step Protocol

Step 1: Preparation of the Reaction Mixture

- Oven-dry a 100 mL round-bottom flask equipped with a magnetic stir bar and a septum. Purge with inert gas (N2 or Argon).
- Suspend 1.53 g of p-nitrophenylhydrazine in 25 mL of anhydrous dichloromethane (DCM).

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- Add 1.21 g (approx. 1.67 mL) of triethylamine (TEA) to the suspension. Stir until a homogeneous solution is achieved.
- Submerge the reaction flask in an ice-water bath and allow it to cool to 0 °C for 10 minutes.

Step 2: Electrophilic Addition

- Dilute 0.97 g (approx. 0.91 mL) of propionyl chloride in 5 mL of anhydrous DCM in a separate dry vial.
- Using a syringe pump or an addition funnel, add the propionyl chloride solution dropwise to the reaction mixture over 15–20 minutes. Causality Check: Dropwise addition at 0 °C is critical to control the exothermic nature of the reaction and suppress the formation of di-acylated byproducts.

Step 3: Reaction Propagation

- Once the addition is complete, remove the ice bath.
- Allow the reaction mixture to warm to room temperature (RT) and stir continuously for 2 hours. Reaction progress can be monitored via TLC (Hexanes:Ethyl Acetate, 1:1 v/v).

Step 4: Isolation and Workup

- Quench the reaction by adding 15 mL of distilled water to dissolve the precipitated TEA-HCl salts.
- Transfer the biphasic mixture to a separatory funnel. Extract the organic layer.
- Wash the organic layer sequentially with:
  - 15 mL of saturated aqueous NaHCO3 (to neutralize unreacted propionyl chloride/propionic acid).
  - 15 mL of brine (to remove residual water).
- Dry the organic phase over anhydrous magnesium sulfate (MgSO4). Filter the drying agent.

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- Concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude solid.

Step 5: Purification

- Recrystallize the crude product from hot ethanol, a standard and effective solvent for isolating pure p-nitrophenyl derivatives[3].
- Collect the purified crystals via vacuum filtration, wash with a small volume of ice-cold ethanol, and dry under high vacuum overnight.

Expected Analytical Characterization

To validate the structural integrity of the synthesized compound, the following spectroscopic markers should be observed:

Analytical Method	Expected Signals / Observations	Structural Correlation
FT-IR Spectroscopy	~3300 cm^{-1} (br, N-H stretch)~1660 cm^{-1} (s, C=O amide I stretch)~1520, 1340 cm^{-1} (s, NO2 stretch)	Confirms the formation of the secondary amide/hydrazide linkage and retention of the nitro group.
^{1}H NMR (DMSO-d6)	δ 1.05 (t, 3H, -CH3)δ 2.20 (q, 2H, -CH2-)δ 6.75 (d, 2H, Ar-H ortho to NH)δ 8.05 (d, 2H, Ar-H ortho to NO2)δ 8.80 (s, 1H, Ar-NH)δ 9.80 (s, 1H, CO-NH)	The distinct splitting of the ethyl group (triplet/quartet) and the presence of two distinct D2O-exchangeable N-H protons confirm the target structure.

References

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- 4-Nitrophenylhydrazine hydrochloride synthesis. chemicalbook.com.
- A Technical Guide to the Synthesis and Characterization of 1-(4-nitrophenyl)prop-2-en-1-one. benchchem.com.

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